

2-Nitrophenyl isocyanate molecular weight and formula

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Compound of Interest

Compound Name: 2-Nitrophenyl isocyanate

Cat. No.: B147338

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In-Depth Technical Guide: 2-Nitrophenyl Isocyanate

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **2-Nitrophenyl isocyanate**, a chemical compound utilized in various research and synthetic applications. The following sections detail its fundamental molecular properties.

Core Molecular Data

2-Nitrophenyl isocyanate is an organic compound featuring both a nitro group and an isocyanate functional group attached to a benzene ring. This structure imparts specific reactivity characteristics that are leveraged in chemical synthesis.

Quantitative Molecular Information

The fundamental molecular formula and weight are crucial for stoichiometric calculations in experimental design and for characterization in analytical procedures.

Parameter	Value	Citations
Molecular Formula	C ₇ H ₄ N ₂ O ₃	[1][2][3][4]
Linear Formula	O ₂ NC ₆ H ₄ NCO	[5]
Molecular Weight	164.12 g/mol	[1][4][5]
164.1183 g/mol	[2][3]	

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Address: 3281 E Guasti Rd

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